

Navigating the Complex Landscape of Ethanimidothioic Acid Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *Ethanimidothioic acid, methyl ester (9CI)*

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The precise compound, **Ethanimidothioic acid, methyl ester (9CI)**, presents a significant challenge in chemical literature and databases. Extensive searches for this specific unsubstituted molecule have yielded limited and often ambiguous results. The available data predominantly points towards more complex, substituted derivatives. This technical guide, therefore, focuses on the most closely related and well-documented analogue: Methomyl. This carbamate insecticide shares the core ethanimidothioic acid methyl ester structure and offers a wealth of data for research and comparative analysis.

Methomyl: An In-Depth Profile

Methomyl, a broad-spectrum insecticide, is a carbamate ester that functions as an acetylcholinesterase inhibitor.^{[1][2]} It is recognized for its high toxicity to a wide range of insects, as well as to humans and other wildlife.^[3]

IUPAC Name and Synonyms

The standardized nomenclature and various synonyms for Methomyl are crucial for accurate identification in research and regulatory contexts.

- IUPAC Name: methyl N-(methylcarbamoyloxy)ethanimidothioate^[1]

- Synonyms:
 - Ethanimidothioic acid, N-[[[(methylamino)carbonyl]oxy]-, methyl ester[1]
 - Lannate[3][4]
 - Mesomile[3]
 - Methomex[3]
 - Nudrin[3]
 - Du Pont 1179[1]
 - SD 14999[1]
 - WL 18236[1]
 - s-methyl-n-(methylcarbamoyloxy)thioacetimidate[1]

Physicochemical and Toxicological Data

A comprehensive understanding of Methomyl's properties is essential for its safe handling, application, and environmental impact assessment.

Property	Value	Source
Molecular Formula	C5H10N2O2S	[3]
Molar Mass	162.20 g/mol	[3]
Appearance	White crystalline solid	[3][4]
Odor	Slight sulfurous odor	[3][4]
Density	1.2946 g/cm ³	[3]
Melting Point	78-79 °C	[3]
Solubility in Water	58 g/L	[3]
Vapor Pressure	0.00005 mmHg (25°C)	[3]
EPA Toxicity Category (Oral)	Category I (Highest Toxicity)	[3]
Soil Half-life	Approximately 14 days	[3]

Experimental Protocols: Synthesis of Methomyl

The synthesis of Methomyl typically involves the reaction of methylthioacetaldoxime (MHTA) with methyl isocyanate. A patented method highlights a process using water as a solvent, which is presented as a safer and more environmentally friendly alternative to organic solvents. [5]

Objective: To synthesize Methomyl using a water-based solvent system.

Materials:

- Methylthioacetaldoxime (MHTA)
- Methyl isocyanate
- Water (solvent)
- Catalyst (as specified in the patent, though the specific catalyst is not mentioned in the abstract)

- Triethylamine (used in an alternative method)[5]
- Reactor vessel with temperature control and stirring capabilities
- Centrifuge
- Drying oven

Procedure:

- Charging the Reactor: In a temperature-controlled reactor, add the specified ratio of MHTA, water, and catalyst.[5]
- Dissolution: Heat the mixture to a temperature between 50°C and 80°C to fully dissolve the MHTA.[5]
- Addition of Methyl Isocyanate: Slowly add methyl isocyanate to the reactor while maintaining the reaction temperature between 50°C and 80°C.[5]
- Reaction and Insulation: Once the addition is complete, maintain the temperature at 60°C to 80°C for an insulation period of 50 to 70 minutes to ensure the reaction goes to completion. [5]
- Crystallization: After the insulation period, cool the reaction mixture to between -5°C and 0°C. This will cause the Methomyl to crystallize out of the solution.[5]
- Isolation: Separate the solid Methomyl crystals from the liquid via centrifugation.[5]
- Drying: Dry the isolated solid material in an airflow dryer to obtain the final product.[5]

Visualizing the Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of Methomyl as described in the provided protocol.



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Caption: Workflow for the synthesis of Methomyl.

This guide provides a detailed overview of Methomyl, a significant derivative of ethanimidothioic acid. While the specific parent compound remains elusive in common databases, the comprehensive data available for Methomyl serves as a valuable resource for researchers in agrochemistry, toxicology, and drug development. The provided synthesis protocol and workflow diagram offer a practical starting point for further investigation into this class of compounds.

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